

A Technical Guide to 1,4-Diiodobutane-¹³C₄ for Advanced Research

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Compound of Interest

Compound Name: 1,4-Diiodobutane-13C4

Cat. No.: B15558432

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This technical guide provides an in-depth overview of 1,4-Diiodobutane-¹³C₄, a stable isotope-labeled compound, for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, potential applications, and generalized experimental protocols where it may be employed as an internal standard for quantitative analysis.

Core Compound Specifications

1,4-Diiodobutane-¹³C₄ is the isotopically labeled analogue of 1,4-diiodobutane, where the four carbon atoms have been substituted with the stable isotope carbon-13. This isotopic enrichment provides a distinct mass signature, making it a valuable tool in mass spectrometry-based analytical methods.

Property	Value	Reference
CAS Number	2731163-22-5	[1] [2]
Molecular Formula	$^{13}\text{C}_4\text{H}_8\text{I}_2$	[2] [3] [4]
Molecular Weight	313.89 g/mol	[1] [2] [4]
Synonyms	1,4-Diodobutane- $^{13}\text{C}_4$, NSC 31721- $^{13}\text{C}_4$, Tetramethylene- $^{13}\text{C}_4$ Diiodide, alpha, ω -Diiodobutane- $^{13}\text{C}_4$	[3]
Unlabeled CAS Number	628-21-7	[2]

Applications in Research and Drug Development

Stable isotope-labeled compounds like 1,4-Diodobutane- $^{13}\text{C}_4$ are primarily utilized as internal standards in isotope dilution mass spectrometry (IDMS). This analytical technique is the gold standard for quantitative analysis due to its high accuracy and precision. By introducing a known quantity of the labeled standard into a sample, any loss of the target analyte (unlabeled 1,4-diiodobutane or a derivative) during sample preparation and analysis can be accurately corrected. This is because the labeled and unlabeled compounds exhibit nearly identical chemical and physical properties.

The primary applications of its unlabeled counterpart, and by extension the contexts in which the $^{13}\text{C}_4$ -labeled version would be used as a standard, include:

- **Bifunctional Alkylating Agent:** In organic synthesis, 1,4-diiodobutane is used to introduce a four-carbon chain, often in the formation of cyclic compounds and polymers.
- **Precursor in Pharmaceutical Synthesis:** It serves as a starting material for the synthesis of various heterocyclic molecules with potential therapeutic applications.
- **Tracers in Pharmacokinetic Studies:** Isotope-labeled molecules are crucial for quantifying drug candidates and their metabolites during the drug development process.

Experimental Protocols

While specific experimental protocols for 1,4-Diiodobutane- $^{13}\text{C}_4$ are not readily available in the public domain, this section provides a detailed synthesis protocol for the unlabeled compound and a general workflow for the use of a ^{13}C -labeled compound as an internal standard in a quantitative assay.

Synthesis of 1,4-Diiodobutane (Unlabeled)

A common method for the synthesis of 1,4-diiodobutane is through the reaction of tetrahydrofuran with potassium iodide in the presence of an acid. The synthesis of the $^{13}\text{C}_4$ -labeled variant would require the use of tetrahydrofuran- $^{13}\text{C}_4$ as a starting material.

Materials:

- Tetrahydrofuran (or Tetrahydrofuran- $^{13}\text{C}_4$)
- Potassium Iodide (KI)
- 85% Orthophosphoric Acid (H_3PO_4)
- Phosphoric Anhydride (P_4O_{10})
- Ether
- Dilute aqueous sodium thiosulfate solution
- Saturated sodium chloride solution
- Anhydrous sodium sulfate

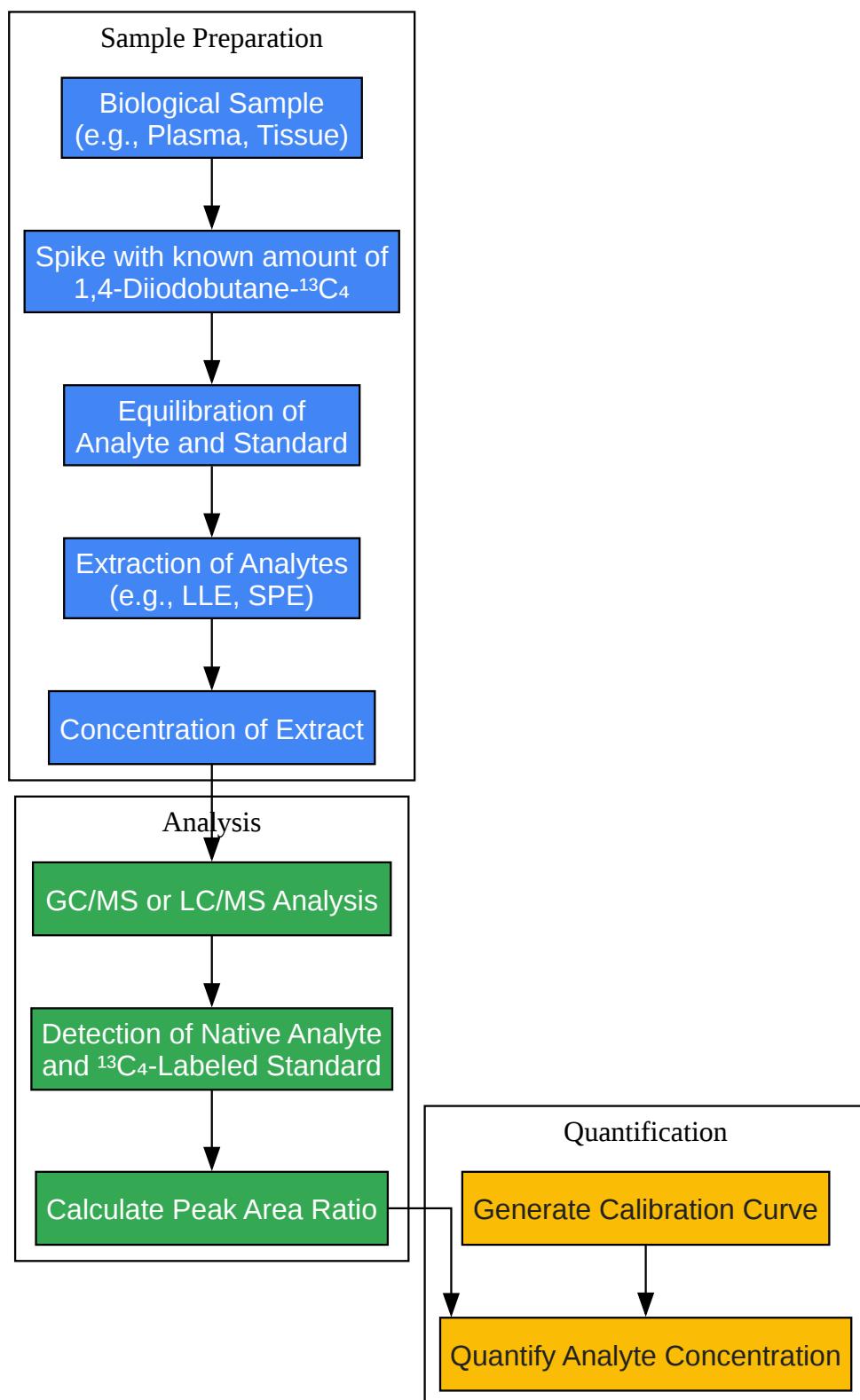
Procedure:

- A mixture of potassium iodide, 85% orthophosphoric acid, and phosphoric anhydride is prepared in a three-necked flask equipped with a stirrer, reflux condenser, and thermometer.
- Tetrahydrofuran is added to the mixture.
- The mixture is heated at reflux for 3 hours with stirring.
- After cooling to room temperature, water and ether are added to the reaction mixture.

- The ether layer is separated, and the aqueous layer is extracted with ether.
- The combined ether extracts are washed with a dilute sodium thiosulfate solution to decolorize, followed by a wash with a saturated sodium chloride solution.
- The ether layer is dried over anhydrous sodium sulfate.
- The ether is removed by distillation, and the remaining residue is purified by vacuum distillation to yield 1,4-diiodobutane.

General Workflow for Isotope Dilution Analysis

The use of 1,4-Diiodobutane- $^{13}\text{C}_4$ as an internal standard is pivotal for accurate quantification in complex biological or environmental matrices.

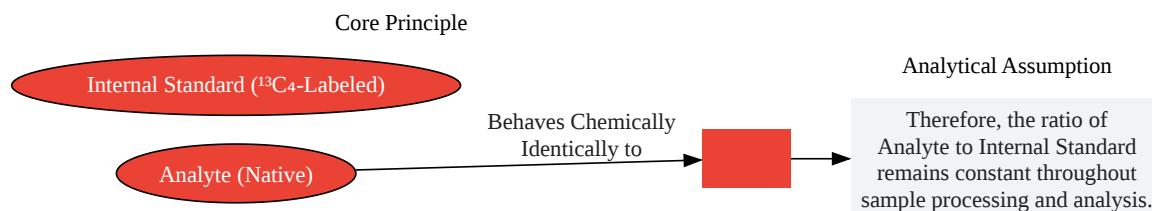
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Caption: General workflow for using an isotopically labeled internal standard.

Signaling Pathways and Logical Relationships

As 1,4-diiodobutane is a synthetic building block, it is not directly involved in known biological signaling pathways. Its utility lies in the synthesis of novel compounds that may interact with such pathways. The logical relationship in its application as an internal standard is depicted in the workflow diagram above, illustrating the process from sample preparation to final quantification.

The fundamental principle of isotope dilution is based on the following logical relationship:



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Caption: The core principle of isotope dilution analysis.

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